

Executive Directive: Immediate Hazard Assessment

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Compound of Interest

Compound Name: *Isobutyloxirane*

CAS No.: 23850-78-4

Cat. No.: B1605016

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STOP AND READ: **Isobutyloxirane** (CAS 558-30-5) is not a standard organic solvent. It is a strained-ring epoxide with two critical properties that dictate its disposal:

- High Volatility (BP ~52°C): It vaporizes rapidly at room temperature.
- Extreme Reactivity: It is an alkylating agent that can polymerize violently or explode if mixed with acids, bases, or amines.

Core Rule: Never dispose of **Isobutyloxirane** down the drain. Never mix with "General Organic Waste" without verifying the absence of acidic/basic contaminants.

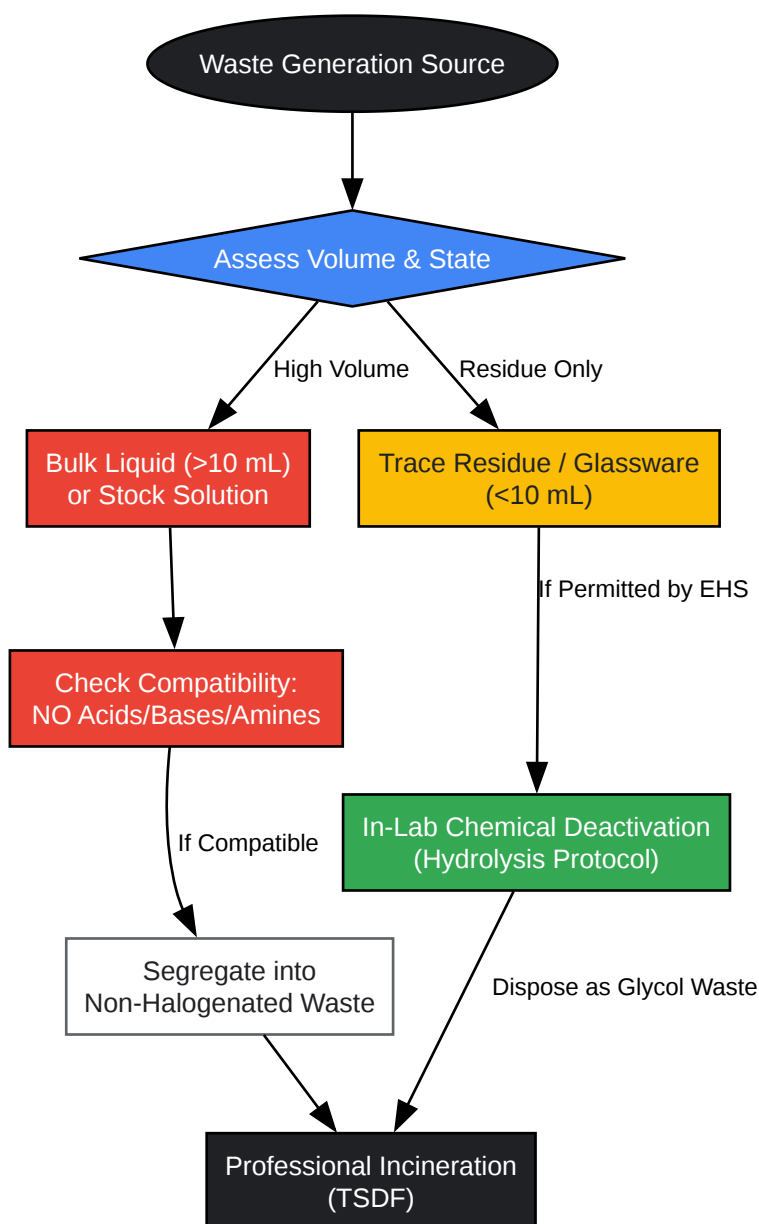
Chemical Characterization & Hazard Profile

Understanding the physical properties is the first step to safe handling. **Isobutyloxirane's** low flash point combined with its low boiling point creates a significant flammability hazard during transfer and disposal.

Property	Value	Operational Implication
CAS Number	558-30-5	Use for waste labeling and inventory tracking.
Synonyms	1,2-Epoxy-2-methylpropane; 2,2-Dimethyloxirane	Verify labels; older bottles may use synonyms.[1]
Flash Point	-32°C (-26.5°F)	DANGER: Vapors can ignite at freezer temperatures.
Boiling Point	50–52°C	High vapor pressure; keep containers sealed and cool.
Reactivity	High (Strained Ring)	Susceptible to nucleophilic attack; polymerizes with Lewis acids.
Waste Code (RCRA)	D001 (Ignitable)	Primary classification for waste manifesting.

Disposal Decision Workflow

Do not treat all waste equally. Use this logic flow to determine whether to sequester the waste for professional pickup (Bulk) or deactivate it in-lab (Trace/Glassware).



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Figure 1: Decision matrix for segregating bulk waste from trace residues safe for deactivation.

Protocol A: Bulk Waste Segregation (Primary Method)

For any quantity exceeding 10 mL or expired stock bottles, do not attempt in-lab deactivation. The exotherm generated can boil the solvent, releasing toxic, flammable vapors.

- Container Selection: Use a dedicated High-Density Polyethylene (HDPE) or steel solvent drum. Avoid glass for large volumes to prevent breakage.
- Labeling: Mark clearly as "Hazardous Waste - Flammable - Toxic." Explicitly write "CONTAINS EPOXIDES" to warn waste handlers of reactivity.
- Segregation (Critical):
 - Do NOT Mix With: Acids (sulfuric, hydrochloric), Bases (hydroxides, amines), or Oxidizers (peroxides).
 - Safe Mix: Compatible with non-halogenated organic solvents like hexane or toluene, provided they are neutral.
- Storage: Store in a flammable safety cabinet until pickup. Ensure the cap is vented or check regularly for pressure buildup if stored in warm conditions.

Protocol B: In-Lab Deactivation (Trace Amounts Only)

Scope: This procedure is strictly for cleaning glassware, syringes, or neutralizing spills less than 10 mL. Mechanism: Acid-catalyzed hydrolysis opens the epoxide ring to form 2-methyl-1,2-propanediol, which is significantly less volatile and less toxic.

Reagents:

- 5% Sulfuric Acid () or concentrated Sodium Bisulfite solution.
- Ice bath.

Step-by-Step Procedure:

- Setup: Perform all work in a functioning fume hood.
- Cooling: Place the glassware or vessel containing the **isobutyloxirane** residue into an ice bath. Reason: The hydrolysis reaction is exothermic. Without cooling, the heat will vaporize

the unreacted epoxide.

- Addition: Slowly add the 5% acid solution dropwise.
 - Ratio: Use at least a 10:1 excess of aqueous acid to epoxide.
- Reaction Time: Allow the mixture to stir or sit in the ice bath for 30 minutes, then warm to room temperature for 1 hour.
- Verification: Check pH. If highly acidic, neutralize with sodium bicarbonate.
- Final Disposal: The resulting solution (glycol) should be disposed of as non-hazardous aqueous waste or organic waste depending on local municipal codes. Do not pour down the drain unless explicitly authorized by your facility's wastewater permit.

Emergency Response: Spills

If a bottle breaks outside a fume hood:

- Evacuate: The flash point is -32°C . Immediate ignition risk.
- Ventilate: Open windows if safe; maximize building exhaust.
- Absorb:
 - USE: Vermiculite, dry sand, or commercial non-combustible spill pads.
 - DO NOT USE: Sawdust or paper towels (Combustible materials + Epoxide = Fire Hazard).
- Disposal: Shovel saturated absorbent into a spark-proof container and seal immediately.

References

- National Library of Medicine (PubChem).Compound Summary: **Isobutyloxirane** (CAS 558-30-5). [\[Link\]](#)
- National Research Council.Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards.[2] (Refer to Chapter 7 for Epoxide Management). [\[Link\]](#)

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Sources

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- [2. reed.edu](https://www.reed.edu) [reed.edu]
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